

An In-depth Technical Guide to Tetraphosphorus Pentasulfide (P₄S₅)

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Compound of Interest

Compound Name: *Tetraphosphorus pentasulfide*

CAS No.: *12137-70-1*

Cat. No.: *B13743481*

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For Researchers, Scientists, and Drug Development Professionals

Foreword

This technical guide provides a comprehensive overview of **tetraphosphorus pentasulfide** (P₄S₅), a fascinating yet less-explored member of the phosphorus sulfide family. While its close relative, tetraphosphorus decasulfide (P₄S₁₀), has been extensively studied and utilized, P₄S₅ possesses unique structural and reactive properties that warrant closer examination. This document aims to serve as a detailed resource for researchers and professionals, offering insights into its fundamental characteristics, synthesis, handling, and potential applications, thereby fostering further exploration into its chemistry.

Chemical Identity and Nomenclature

Tetraphosphorus pentasulfide is an inorganic molecular compound with the chemical formula P₄S₅. Proper identification is crucial for regulatory compliance and scientific communication.

- CAS Number: 12137-70-1[1]

- IUPAC Name: 2,4,6,8,9-pentathia-1,3,5,7-tetraphosphatricyclo[3.3.1.0³⁷]nonane[1]

Molecular Structure and Properties

The molecular structure of P₄S₅ is a key determinant of its physical and chemical properties. It adopts a cage-like structure derived from a P₄ tetrahedron, with five sulfur atoms bridging the phosphorus atoms. This arrangement is less symmetrical than the adamantane-like structure of P₄S₁₀.

Physicochemical Properties

A summary of the key physicochemical properties of P₄S₅ is presented in the table below.

Property	Value	Source(s)
Molecular Formula	P ₄ S ₅	[1]
Molar Mass	284.22 g/mol	[1]
Appearance	Yellow crystalline solid	[2]
Melting Point	170 °C (for α-form)	[2]
Density	2.17 g/cm ³	[2]
Solubility	Soluble in carbon disulfide (CS ₂)	[3]
Thermal Stability	Decomposes above 200°C	

Synthesis of Tetraphosphorus Pentasulfide

The synthesis of P₄S₅ requires careful control of stoichiometry and reaction conditions to avoid the formation of other phosphorus sulfides. A common laboratory-scale synthesis involves the controlled sulfidation of tetraphosphorus trisulfide (P₄S₃).

Experimental Protocol: Synthesis from P₄S₃ and Sulfur

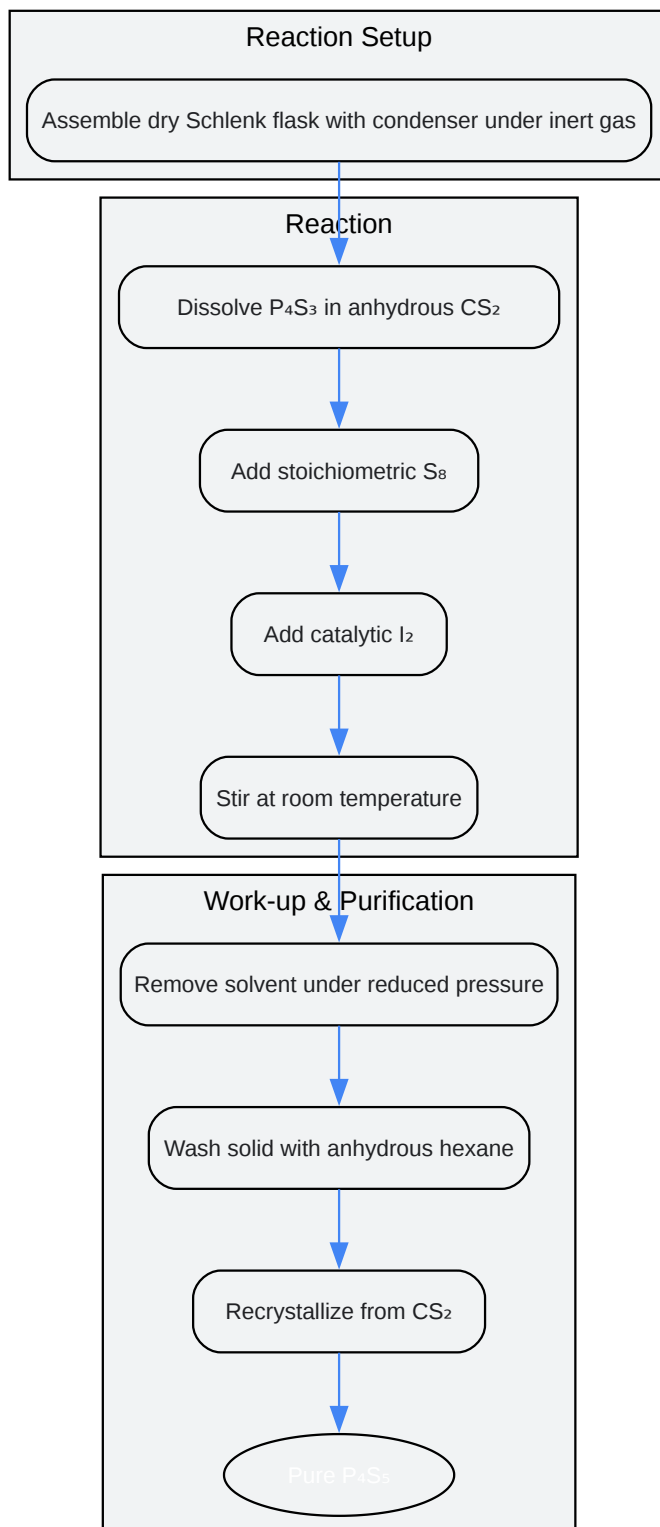
This protocol describes the synthesis of P₄S₅ by the reaction of tetraphosphorus trisulfide with elemental sulfur in a carbon disulfide solvent, using iodine as a catalyst.

Materials:

- Tetraphosphorus trisulfide (P_4S_3)
- Elemental sulfur (S_8)
- Carbon disulfide (CS_2), anhydrous
- Iodine (I_2), catalytic amount
- Anhydrous hexane (for washing)
- Schlenk flask and condenser
- Inert gas supply (e.g., argon or nitrogen)
- Magnetic stirrer and heating mantle

Procedure:

- Reaction Setup: Assemble a dry Schlenk flask equipped with a magnetic stir bar and a reflux condenser under an inert atmosphere.
- Reagent Addition: In the Schlenk flask, dissolve tetraphosphorus trisulfide (P_4S_3) in anhydrous carbon disulfide. To this solution, add the stoichiometric amount of elemental sulfur. Finally, add a catalytic amount of iodine.
- Reaction: Stir the reaction mixture at room temperature. The progress of the reaction can be monitored by ^{31}P NMR spectroscopy.
- Work-up: Once the reaction is complete, the solvent is removed under reduced pressure. The resulting solid is washed with anhydrous hexane to remove any unreacted sulfur and byproducts.
- Purification: The crude P_4S_5 can be further purified by recrystallization from carbon disulfide.

Experimental Workflow for P_4S_5 Synthesis[Click to download full resolution via product page](#)Caption: Workflow for the synthesis of P_4S_5 .

Chemical Reactivity

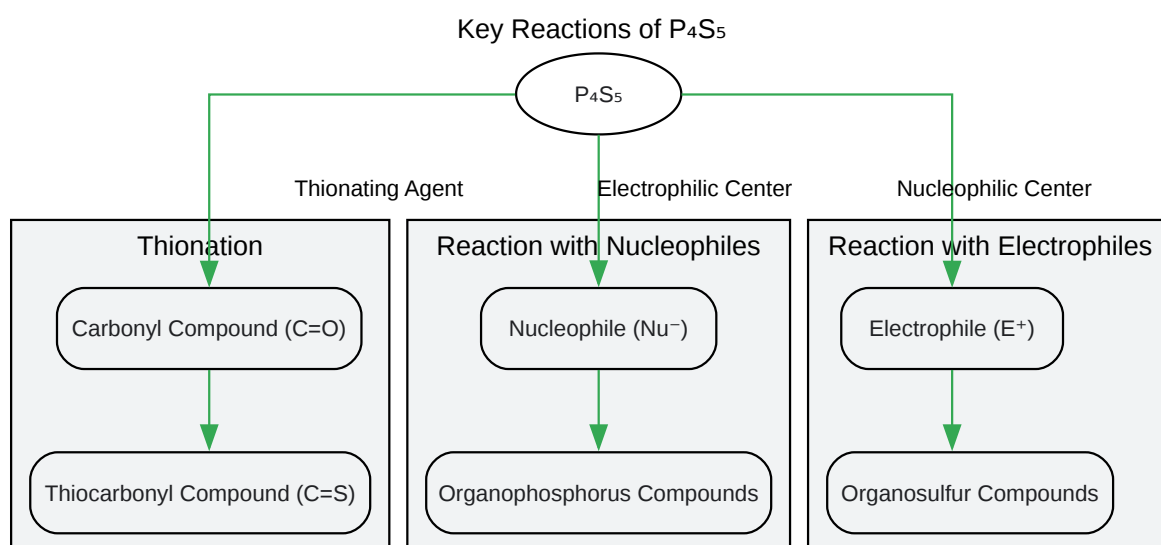
The reactivity of P_4S_5 is influenced by the presence of both P-P and P-S bonds, as well as the differing oxidation states of the phosphorus atoms. It serves as a versatile reagent in various chemical transformations.

Thionation Reactions

Similar to P_4S_{10} , P_4S_5 is an effective thionating agent, capable of converting carbonyl compounds into their corresponding thiocarbonyl analogues. However, the lower sulfur content and different structural motif of P_4S_5 can lead to different reactivity and selectivity profiles compared to P_4S_{10} . It can be used for the thionation of ketones, esters, and amides.

Reactions with Nucleophiles and Electrophiles

The phosphorus atoms in P_4S_5 can act as electrophilic centers, reacting with various nucleophiles. Conversely, the sulfur atoms can exhibit nucleophilic character. The specifics of these reactions are an active area of research, offering potential for the synthesis of novel organophosphorus and organosulfur compounds. The interaction with nucleophiles is a key aspect of its role in thionation reactions.^{[4][5]} The lone pairs on the sulfur atoms allow them to act as nucleophilic sites, particularly in reactions with strong electrophiles.^{[4][5]}



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Caption: Overview of P_4S_5 's chemical reactivity.

Applications

The unique properties of P_4S_5 make it a valuable compound in several areas of chemical science.

- **Organic Synthesis:** As a thionating agent, it provides an alternative to P_4S_{10} and Lawesson's reagent, potentially offering different selectivity.
- **Materials Science:** It can serve as a precursor for the synthesis of phosphorus-sulfur-based materials, such as glasses and semiconductors.
- **Coordination Chemistry:** The cage-like structure of P_4S_5 can be modified to create novel ligands for coordination with metal centers.

Safety and Handling

P_4S_5 is a hazardous chemical and must be handled with appropriate safety precautions. While a specific Safety Data Sheet (SDS) for P_4S_5 is not readily available, the safety protocols for the closely related phosphorus pentasulfide (P_4S_{10}) provide a strong basis for its safe handling.

General Precautions:

- **Handling:** Handle in a well-ventilated area, preferably in a fume hood. Avoid inhalation of dust and contact with skin and eyes.[6][7] Use non-sparking tools.[8]
- **Personal Protective Equipment (PPE):** Wear appropriate protective clothing, including chemical-resistant gloves, safety goggles with side-shields, and a lab coat.[2][6]
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from water and moisture, as it reacts to produce toxic hydrogen sulfide gas.[2][7]
- **Fire:** P_4S_5 is a flammable solid. Use dry chemical powder, sand, or carbon dioxide for extinguishing fires. Do not use water.[2][7]

Emergency Procedures:

- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.[\[7\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Seek medical attention.[\[7\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[\[6\]](#)
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[6\]](#)

Comparative Analysis: P₄S₅ vs. P₄S₁₀

While both are phosphorus sulfides, P₄S₅ and P₄S₁₀ have distinct differences in their structure, properties, and reactivity.

Feature	P ₄ S ₅	P ₄ S ₁₀ (Phosphorus Pentasulfide)
Molecular Formula	P ₄ S ₅	P ₄ S ₁₀
Molar Mass	284.22 g/mol	444.55 g/mol
Structure	Asymmetrical cage	Symmetrical adamantane-like cage
Melting Point	~170 °C	~288 °C
Reactivity	Generally more reactive	Less reactive
Applications	Niche applications in synthesis	Widely used in the production of insecticides, lubricant additives, and flotation agents

The higher reactivity of P₄S₅ can be attributed to its less stable, more strained structure compared to the highly symmetrical and stable P₄S₁₀ molecule.

Conclusion

Tetraphosphorus pentasulfide is a compound with significant potential that remains to be fully unlocked. Its unique structure and reactivity set it apart from other phosphorus sulfides and offer exciting opportunities for the development of new synthetic methodologies and materials. This guide provides a foundational understanding of P_4S_5 , intended to equip researchers with the knowledge necessary to safely handle and explore the chemistry of this intriguing molecule. Further research into its reaction mechanisms and applications is highly encouraged and will undoubtedly lead to new discoveries in the field of inorganic and organic chemistry.

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